

Synthesis of 2-Bromopyridine-4-methanol from 2-bromoisonicotinic acid

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Compound of Interest

Compound Name: 2-Bromopyridine-4-methanol

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Synthesis of 2-Bromopyridine-4-methanol: A Technical Guide



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **2-Bromopyridine-4-methanol** from 2-bromoisonicotinic acid, a crucial intermediate in the development of novel therapeutics. This document provides comprehensive experimental protocols, quantitative data, and a visual representation of the synthetic workflow to support research and development in medicinal chemistry. **2-Bromopyridine-4-methanol** serves as a key building block in the synthesis of aza- and diazabiphenyl analogs of antitubercular drugs and N3/8-disubstituted 3,8-diazabicyclo[3.2.1]octane analogues with antiproliferative properties.^{[1][2]}

Reaction Scheme

The synthesis involves the reduction of the carboxylic acid functional group of 2-bromoisonicotinic acid to a primary alcohol, yielding **2-Bromopyridine-4-methanol**. A common and effective method for this transformation utilizes a borane complex, such as boron trifluoride diethyl etherate, in an appropriate solvent like tetrahydrofuran.

Chemical Structures:

Starting Material	Product
2-bromoisonicotinic acid	2-Bromopyridine-4-methanol
 alt text	 alt text
CAS: 66572-56-3	CAS: 118289-16-0
Molecular Formula: C ₆ H ₄ BrNO ₂	Molecular Formula: C ₆ H ₆ BrNO
Molecular Weight: 202.01 g/mol	Molecular Weight: 188.02 g/mol

Physicochemical Properties

A summary of the key physical and chemical properties of the starting material and the final product is presented below for easy reference.

Property	2-bromoisonicotinic acid	2-Bromopyridine-4-methanol
CAS Number	66572-56-3	118289-16-0[1]
Molecular Formula	C ₆ H ₄ BrNO ₂	C ₆ H ₆ BrNO[1]
Molecular Weight	202.01 g/mol	188.024 g/mol [1]
Appearance	Not specified	White to brown powder[2]
Melting Point	Not specified	58-61 °C[1]
Boiling Point	Not specified	316.6 °C at 760 mmHg[1]
Purity	Not specified	Typically ≥95%[3]

Experimental Protocol

The following protocol is a detailed methodology for the synthesis of **2-Bromopyridine-4-methanol** from 2-bromoisonicotinic acid.[2]

Materials:

Reagent	CAS Number	Molecular Formula	Quantity	Equivalents
2-bromoisonicotinic acid	66572-56-3	C ₆ H ₄ BrNO ₂	2 g (9.9 mmol)	1.0
Boron trifluoride etherate	109-63-7	C ₄ H ₁₀ BF ₃ O	4.18 g (29.7 mmol)	3.0
Tetrahydrofuran (THF)	109-99-9	C ₄ H ₈ O	30 mL	-
Ethyl acetate	141-78-6	C ₄ H ₈ O ₂	As needed	-
Brine solution	-	NaCl (aq)	As needed	-
Anhydrous sodium sulfate	7757-82-6	Na ₂ SO ₄	As needed	-
Ice	-	H ₂ O	As needed	-

Procedure:

- To a solution of 2-bromoisonicotinic acid (2 g, 9.9 mmol, 1.0 eq.) in tetrahydrofuran (30 mL), boron trifluoride etherate (4.18 g, 29.7 mmol, 3.0 eq.) was added dropwise at 0 °C.
- The reaction mixture was then stirred at room temperature for 3 hours.
- Upon completion of the reaction, the mixture was carefully transferred to ice water.
- The product was extracted with ethyl acetate.
- The organic layers were combined, washed with a brine solution, and dried over anhydrous sodium sulfate.
- The solvent was concentrated under reduced pressure to yield **2-Bromopyridine-4-methanol**.

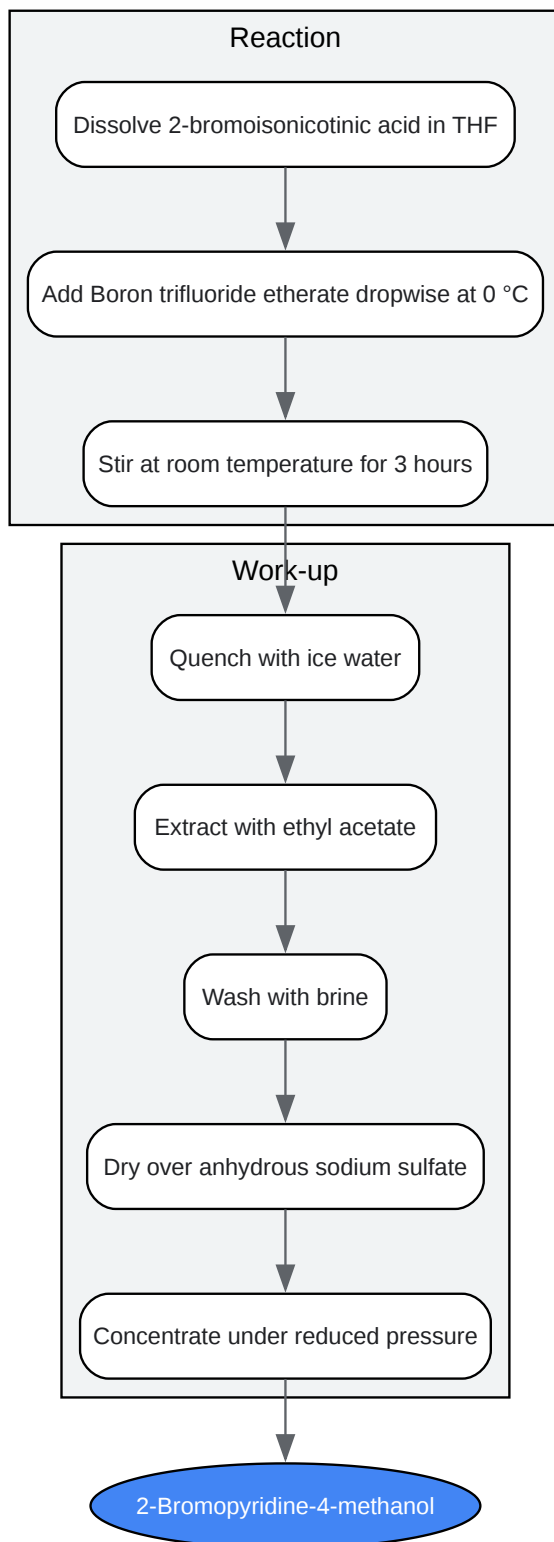
Yield and Characterization:

- Yield: 1.4 g (75.21%)[2]
- Mass Spectrum (Electrospray): m/z 189.65 [M]⁺[2]

Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of **2-Bromopyridine-4-methanol**.

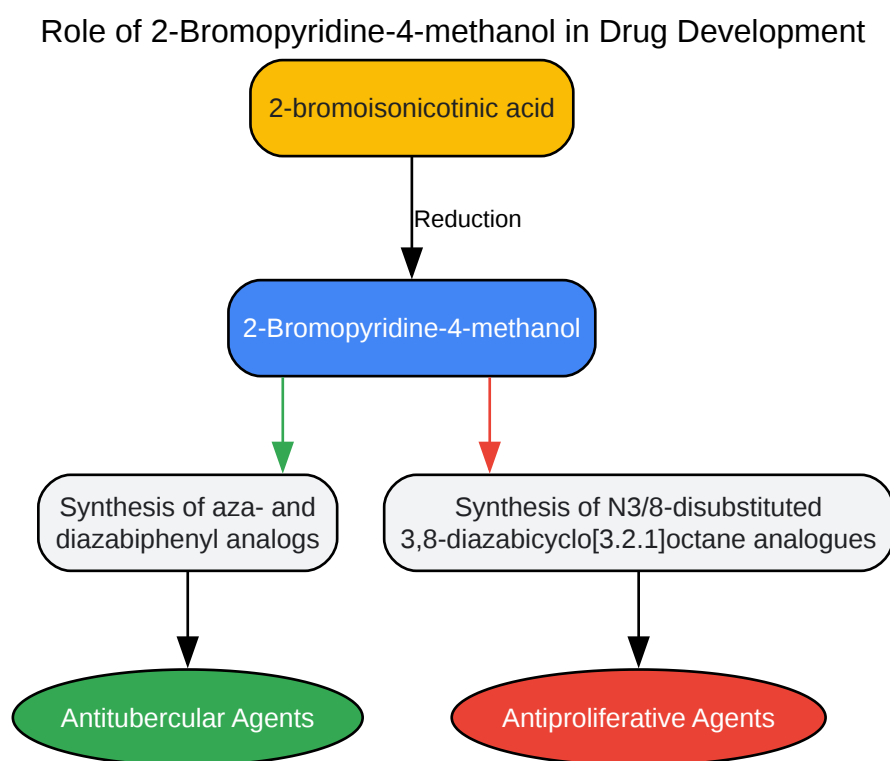
Synthesis of 2-Bromopyridine-4-methanol Workflow

[Click to download full resolution via product page](#)Caption: Experimental workflow for the synthesis of **2-Bromopyridine-4-methanol**.

Applications in Drug Development

2-Bromopyridine-4-methanol is a valuable intermediate for the synthesis of complex molecules with potential therapeutic applications. Its utility has been demonstrated in the preparation of compounds targeting infectious diseases and cancer.

The following diagram illustrates the logical relationship of **2-Bromopyridine-4-methanol** as a building block in the development of new drug candidates.



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Caption: **2-Bromopyridine-4-methanol** as a key intermediate in drug discovery.

Conclusion

The synthesis of **2-Bromopyridine-4-methanol** from 2-bromoisonicotinic acid via reduction with boron trifluoride etherate is an efficient and well-documented procedure. This technical guide provides the necessary details for its successful implementation in a laboratory setting. The availability of this key intermediate is crucial for the continued exploration and development of new chemical entities in the fields of medicinal chemistry and drug discovery.

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